

1-(3,4-Diaminophenyl)ethanone material safety data sheet (MSDS)

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Compound of Interest

Compound Name: 1-(3,4-Diaminophenyl)ethanone

Cat. No.: B1594092

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An In-depth Technical Guide to the Safe Handling of 1-(3,4-Diaminophenyl)ethanone

This guide provides comprehensive safety information and handling protocols for **1-(3,4-Diaminophenyl)ethanone** (CAS No. 21304-39-2), tailored for researchers, scientists, and drug development professionals. Moving beyond a standard Material Safety Data Sheet (MSDS), this document synthesizes key safety data with practical, field-proven insights to ensure the safe and effective use of this compound in a laboratory setting.

Compound Identification and Physicochemical Profile

1-(3,4-Diaminophenyl)ethanone, also known as 3',4'-Diaminoacetophenone, is an aromatic amine and a valuable intermediate in the synthesis of various molecules, including dyes, pigments, and pharmaceutical compounds.^[1] Its dual amine functionality makes it a versatile building block, but also necessitates careful handling due to the inherent reactivity and potential biological activity of aromatic amines.

A fundamental understanding of its physical and chemical properties is the first step in a robust safety assessment. These properties dictate its behavior under laboratory conditions and inform appropriate storage and handling procedures.

Caption: Chemical structure of **1-(3,4-Diaminophenyl)ethanone**.

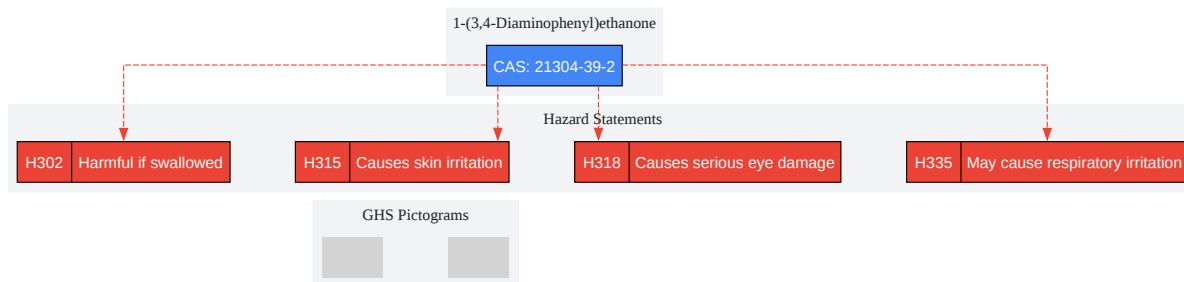
Table 1: Physicochemical Properties of **1-(3,4-Diaminophenyl)ethanone**

Property	Value	Source(s)
CAS Number	21304-39-2	[1][2][3][4]
Molecular Formula	C ₈ H ₁₀ N ₂ O	[1][2][3][4]
Molecular Weight	150.18 g/mol	[2][4]
Appearance	Solid	[2]
Melting Point	132-133 °C	[3]
Storage Temperature	2-8°C, sealed in dry, dark place	[2]

| Synonyms | 3',4'-Diaminoacetophenone, 4-Acetyl-1,2-phenylenediamine |[3] |

GHS Hazard Assessment and Toxicological Insights

1-(3,4-Diaminophenyl)ethanone is classified as hazardous under the Globally Harmonized System (GHS). Understanding these classifications is crucial for anticipating risks and implementing appropriate safety measures. The primary hazards are associated with acute toxicity, skin irritation, and severe eye damage.[3][4]



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Caption: GHS hazard profile for **1-(3,4-Diaminophenyl)ethanone**.

Table 2: GHS Hazard Classification

GHS Class	Hazard Code	Hazard Statement	Signal Word
Acute toxicity, Oral	H302	Harmful if swallowed	Warning / Danger
Skin irritation	H315	Causes skin irritation	Warning / Danger
Serious eye damage	H318	Causes serious eye damage	Danger
Specific target organ toxicity	H335	May cause respiratory irritation	Warning / Danger

Sources:[2][3][4]

Toxicological Interpretation for the Researcher:

- H302 (Harmful if swallowed): This classification indicates significant oral toxicity. The primary risk is accidental ingestion through contaminated hands or equipment. This underscores the critical importance of strict hygiene measures, such as washing hands thoroughly after handling and prohibiting eating, drinking, or smoking in the laboratory.[3]
- H315 (Causes skin irritation): Direct contact with the solid or solutions can cause inflammation, redness, and discomfort.[4] Aromatic amines as a class are known for their potential to be absorbed through the skin, making this a significant route of exposure.
- H318 (Causes serious eye damage): This is the most severe hazard classification for this compound, indicating a risk of irreversible damage to eye tissue upon contact.[4] This is a non-negotiable mandate for using chemical splash goggles, not just safety glasses, as the primary form of eye protection.
- H335 (May cause respiratory irritation): As a solid, the primary inhalation risk comes from airborne dust or aerosolized particles.[4] Handling the powder can generate dust, which may

irritate the mucous membranes and upper respiratory tract.[5] This necessitates the use of engineering controls like a chemical fume hood.

Exposure Prevention and Personal Protective Equipment (PPE)

A multi-layered approach to safety, prioritizing engineering controls and supplementing with appropriate PPE, is essential for minimizing exposure.

Engineering Controls:

- **Chemical Fume Hood:** All weighing and handling of the solid compound must be performed inside a certified chemical fume hood to control the inhalation of dust.[6]
- **Ventilation:** The laboratory should be well-ventilated to prevent the accumulation of any potential vapors or dust.[7][8]
- **Safety Stations:** Ensure that a safety shower and an eyewash station are readily accessible and have been recently tested.[7][9] Their location should be known to all personnel working in the area.

Personal Protective Equipment (PPE) Protocol:

This protocol should be treated as a self-validating system; a failure in one component compromises the entire system.

- **Eye and Face Protection:**
 - **Minimum Requirement:** ANSI Z87.1-compliant (or equivalent) chemical splash goggles.
 - **Rationale:** Due to the H318 classification ("Causes serious eye damage"), standard safety glasses offer insufficient protection from dust and splashes.[4] Goggles provide a seal around the eyes.
 - **Enhanced Precaution:** When handling larger quantities or if there is a significant splash risk, a face shield should be worn in addition to goggles.[7]
- **Skin Protection:**

- Hand Protection: Wear chemical-resistant gloves, such as nitrile gloves.^[10] For prolonged handling or when working with solutions, consider double-gloving or using thicker gloves. Always inspect gloves for tears or punctures before use.
- Body Protection: A flame-resistant laboratory coat must be worn and kept fully buttoned. Ensure clothing fully covers the arms and legs.
- Respiratory Protection:
 - Standard Handling: When using a fume hood, additional respiratory protection is typically not required.
 - Emergency Situations: In the event of a large spill or failure of engineering controls, a NIOSH-approved respirator with particulate filters may be necessary.^[9] All respirator use requires prior medical clearance and fit-testing.

Safe Handling, Storage, and Incompatibility

Protocol for Handling Solid 1-(3,4-Diaminophenyl)ethanone:

- Preparation: Before handling, ensure all necessary engineering controls are active and all required PPE is donned correctly.
- Work Area: Designate a specific area within the fume hood for handling this compound.
- Weighing: Use a disposable weigh boat. Handle the container and spatula with care to minimize dust generation. Avoid scooping in a manner that creates a plume of powder.
- Transfers: If transferring the solid to a reaction vessel, do so slowly and carefully. If making a solution, add the solid to the solvent slowly to avoid splashing.
- Post-Handling: Tightly seal the source container immediately after use.^[3]
- Decontamination: Wipe down the work surface, spatula, and any other equipment with an appropriate solvent (e.g., ethanol) and dispose of the cleaning materials as hazardous waste.

- Hygiene: Wash hands thoroughly with soap and water after the procedure is complete, even after removing gloves.[8]

Storage:

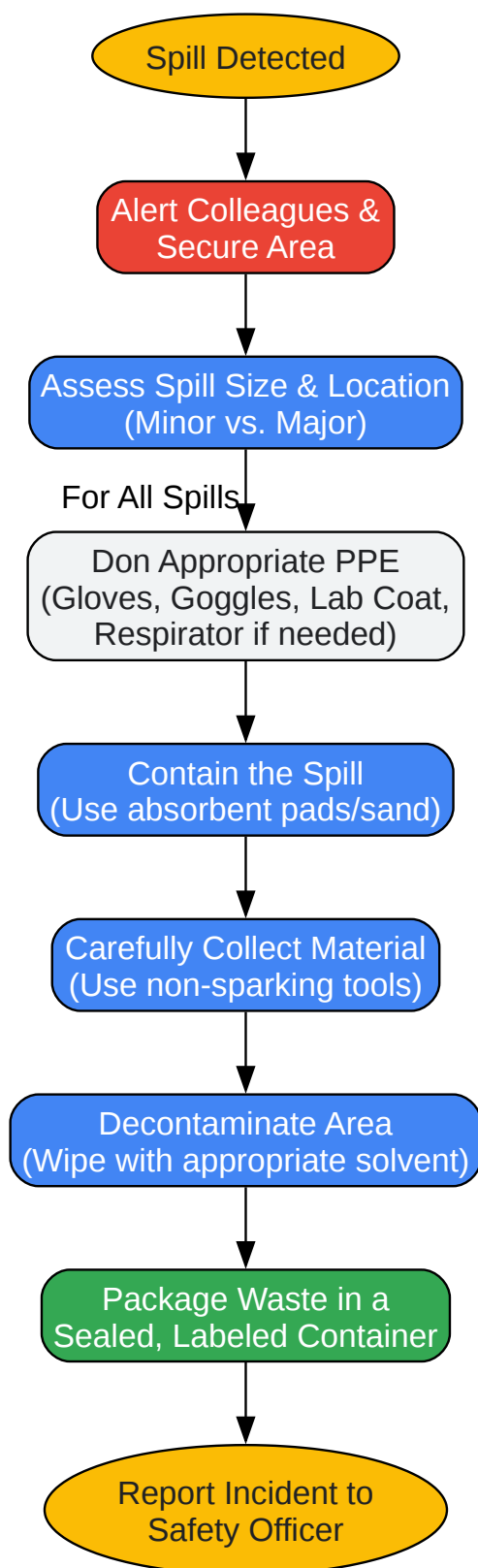
- Conditions: Store in a tightly closed container in a dry, cool, and well-ventilated place.[3] The recommended storage temperature is between 2-8°C.[2]
- Location: Keep in a dark place, as aromatic amines can be sensitive to light.[2] Store away from incompatible materials.
- Labeling: Ensure the container is clearly labeled with the chemical name and all relevant GHS hazard pictograms and statements.

Incompatible Materials:

- Strong Oxidizing Agents: Can lead to vigorous or explosive reactions.
- Acids, Acid Anhydrides, Acid Chlorides: Can cause strong exothermic reactions.
- Source for Incompatibilities:[5][11]

Emergency Protocols and First Aid

Immediate and correct response to an exposure is critical. All personnel must be familiar with these procedures before beginning work with the compound.[12]



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Caption: Workflow for responding to an accidental spill.

First Aid Measures:

- General Advice: In case of any exposure, seek medical advice immediately and show the safety data sheet to the attending physician.[\[6\]](#)[\[7\]](#)
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open.[\[7\]](#) Remove contact lenses if present and easy to do.[\[3\]](#) Due to the risk of serious eye damage, immediate medical attention is mandatory.
- Skin Contact: Remove all contaminated clothing immediately. Wash the affected area thoroughly with plenty of soap and water.[\[7\]](#) Seek medical attention if irritation develops or persists.[\[10\]](#)
- Inhalation: Move the person to fresh air and keep them in a position comfortable for breathing.[\[3\]](#) If the person is not breathing, give artificial respiration.[\[8\]](#) Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting.[\[7\]](#) Rinse the mouth thoroughly with water. Never give anything by mouth to an unconscious person.[\[7\]](#) Call a physician or poison control center immediately.[\[13\]](#)

Fire and Explosion Hazard Management

While not flammable under normal conditions, understanding its behavior in a fire is a key part of a complete safety profile.

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[7\]](#) Choose the extinguishing agent appropriate for the surrounding fire.
- Hazardous Combustion Products: Thermal decomposition can produce toxic and irritating gases, including carbon oxides (CO, CO₂) and nitrogen oxides (NO_x).[\[5\]](#)[\[7\]](#)
- Firefighting Instructions: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective chemical-resistant clothing to prevent contact with hazardous decomposition products.[\[7\]](#)[\[10\]](#)

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